

A Technical Guide to the Physical Characteristics of Diundecyl Phthalate-d4

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Compound of Interest

Compound Name: *Diundecyl phthalate-d4*

Cat. No.: *B15558424*

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This document provides a comprehensive overview of the known physical and chemical properties of **Diundecyl phthalate-d4** (DUP-d4), an isotopically labeled synthetic compound. Primarily utilized as an internal standard in mass spectrometry and for tracking metabolic pathways in research, a clear understanding of its physical characteristics is essential for its proper handling, application, and the interpretation of experimental results.^[1] This guide synthesizes available data, presenting it in a structured format for ease of reference. For comparative purposes, data for the non-deuterated analogue, Diundecyl phthalate (DUP), is also included, as its physical properties are closely related and more extensively documented.

General Description

Diundecyl phthalate-d4 is the deuterated form of Diundecyl phthalate, a high molecular weight phthalate ester.^{[1][2]} The "-d4" designation signifies the presence of four deuterium atoms, typically located on the benzene ring.^[1] Like its non-deuterated counterpart, DUP-d4 is characterized as an oily, colorless, and odorless liquid.^[1] It is insoluble in water.^{[1][3]} The primary application of the non-deuterated form is as a plasticizer to enhance the flexibility and durability of polymers, particularly polyvinyl chloride (PVC), especially in applications requiring low volatility and high-temperature resistance, such as wire and cable insulation.^{[1][4][5]}

Quantitative Physical and Chemical Data

The following tables summarize the key physical and chemical properties for both **Diundecyl phthalate-d4** and its non-deuterated analogue. This allows for a direct comparison of their fundamental characteristics.

Table 1: Physical and Chemical Properties of **Diundecyl Phthalate-d4**

Property	Value
IUPAC Name	diundecyl 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate[1]
Molecular Formula	C ₃₀ H ₄₆ D ₄ O ₄ [6]
Molecular Weight	478.74 g/mol [1][6]
Appearance	Oily Liquid[1]
Color	Colorless[1]
Odor	Odorless[1]
Solubility	Insoluble in water[1]

Table 2: Physical and Chemical Properties of Diundecyl Phthalate (Non-Deuterated Analogue)

Property	Value
CAS Number	3648-20-2[4][5][7]
Molecular Formula	C ₃₀ H ₅₀ O ₄ [4][7]
Molecular Weight	474.72 g/mol [7]
Physical State	Liquid[5] / Oily Liquid[4][7]
Appearance	Clear Liquid[5] / Crystals from ethanol[4]
Color	Colorless[4][8]
Odor	Odorless[4][7] / Mild[5]
Density	0.955 g/cm ³ at 20 °C[5] / 0.95 g/mL at 25 °C[7]
Melting Point	35.5 °C[4][8] / 2 °C[7]
Freezing Point	-9 °C[5]
Boiling Point	523 °C[5][7]
Flash Point	241 °C (closed cup) / 252 °C[5]
Refractive Index	1.482 at 20 °C/D[4]
Viscosity	70 mPa·s at 20 °C[4][5]
Water Solubility	Insoluble[3][7]

Note: Discrepancies in reported values, such as for melting point and flash point, may arise from different experimental conditions or measurement techniques used across various sources.

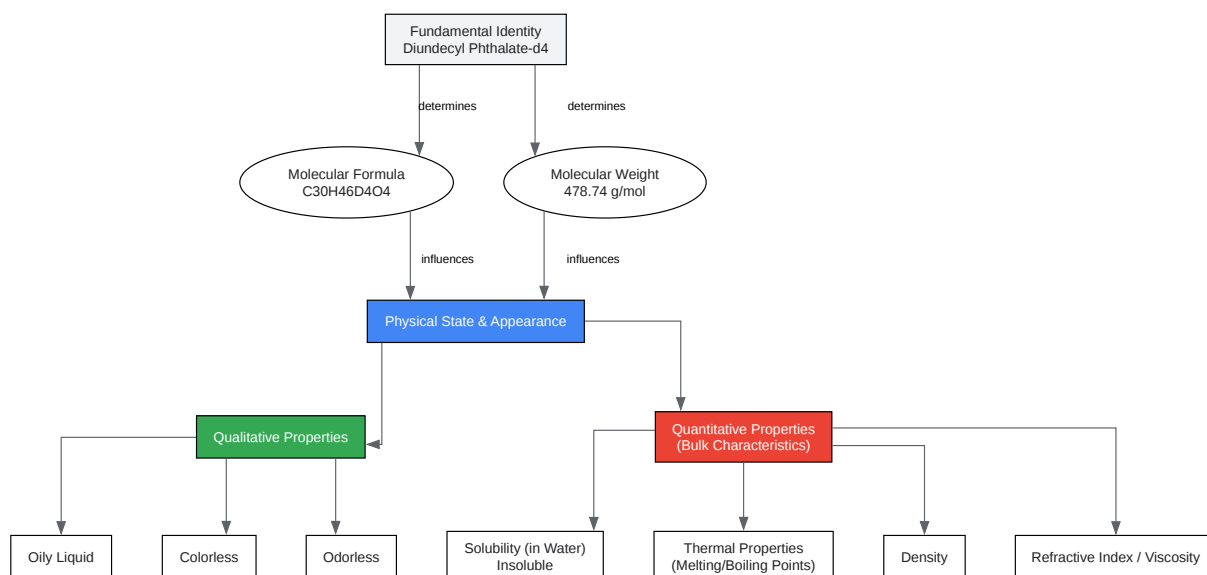
Experimental Protocols

Detailed, specific experimental protocols for the determination of the physical characteristics of **Diundecyl phthalate-d4** are not available within the reviewed literature. The data presented are collated from technical data sheets and chemical databases. Standard methodologies for determining these properties are well-established and would typically include:

- Melting/Freezing Point: Differential Scanning Calorimetry (DSC) or a standard melting point apparatus.
- Boiling Point: Ebulliometry or distillation methods under controlled pressure.
- Density: Use of a pycnometer or a digital density meter.
- Viscosity: Rotational or capillary viscometers.
- Refractive Index: A calibrated refractometer, such as an Abbé refractometer.

Logical Relationships of Physical Properties

The physical characteristics of a chemical compound are interconnected. The diagram below illustrates the hierarchical relationship, starting from the fundamental composition and extending to its bulk physical properties.



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Caption: Hierarchical relationship of **Diundecyl phthalate-d4** physical characteristics.

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